

Preamble: Situating a Niche Molecule in a Privileged Scaffold

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Compound of Interest

Compound Name: 6-Iodo-chroman-4-ylamine
hydrochloride

CAS No.: 676133-39-4

Cat. No.: B1504684

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The chroman (3,4-dihydro-2H-1-benzopyran) framework is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" due to its prevalence in a vast array of natural products and therapeutically active agents.^[1] Derivatives of this core structure are known to exhibit a wide spectrum of pharmacological activities, including anticancer, anti-inflammatory, antioxidant, and neuroprotective effects.^{[2][3][4]}

This guide focuses on a specific, less-documented derivative: **6-Iodo-chroman-4-ylamine hydrochloride**. While extensive literature on this particular molecule is scarce, its structure—combining the bioactive chroman-4-ylamine core with a strategically placed iodine atom—suggests significant potential in drug discovery and chemical biology. The iodine substituent is not merely a placeholder; it is a versatile tool that can profoundly influence a molecule's pharmacokinetic profile, provide a handle for advanced synthetic transformations, and enable radiolabeling for diagnostic imaging.^{[5][6]}

This document will, therefore, synthesize information from the broader class of chroman derivatives and the well-established principles of medicinal chemistry to provide an in-depth technical guide. We will explore its proposed synthesis, potential mechanisms of action, and

detailed experimental workflows, offering a comprehensive resource for researchers looking to exploit the unique properties of this compound.

Molecular Profile and Physicochemical Properties

6-Iodo-chroman-4-ylamine hydrochloride is an aromatic heterocyclic amine salt. The hydrochloride form enhances aqueous solubility and stability, making it suitable for biological assays and potential pharmaceutical formulations.^[7] Key properties are summarized below.

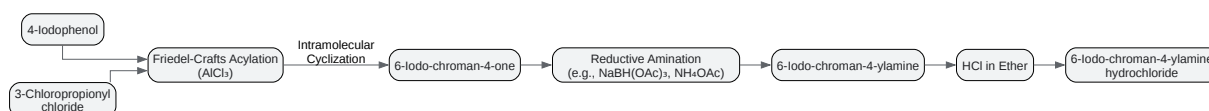
Property	Value	Source / Note
CAS Number	90609-63-5	Verified
Molecular Formula	C ₉ H ₁₁ INO · HCl	---
Molecular Weight	327.55 g/mol	Calculated
IUPAC Name	6-iodo-3,4-dihydro-2H-chromen-4-amine hydrochloride	---
Physical Form	Solid (Predicted)	Based on analogs
Solubility	Soluble in water, DMSO, Methanol (Predicted)	Hydrochloride salt form
Storage Temperature	Room temperature, keep dry and cool	Based on analogs
Topological Polar Surface Area (TPSA)	35.25 Å ² (for free base)	Predicted, based on analogs ^[8]
Predicted logP	2.54 (for free base)	Predicted, based on analogs ^[8]

Synthesis and Characterization

While a specific documented synthesis for 6-Iodo-chroman-4-ylamine is not readily available in peer-reviewed literature, a plausible and robust synthetic route can be designed based on established methodologies for chroman-4-one and chroman-4-ylamine synthesis.^{[1][9][10]}

Proposed Synthetic Pathway

The synthesis can be envisioned as a multi-step process starting from a commercially available, appropriately substituted phenol. The key transformations include the formation of the chroman-4-one core, followed by the introduction of the amine functionality.



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Caption: Proposed synthetic workflow for **6-iodo-chroman-4-ylamine hydrochloride**.

Step-by-Step Rationale:

- **Friedel-Crafts Acylation:** The synthesis would likely commence with the Friedel-Crafts acylation of 4-iodophenol with 3-chloropropionyl chloride in the presence of a Lewis acid like aluminum chloride (AlCl_3). This reaction forms the key intermediate, 3-chloro-1-(2-hydroxy-5-iodophenyl)propan-1-one.
- **Intramolecular Cyclization:** The intermediate is then treated with a base (e.g., NaOH) to facilitate an intramolecular Williamson ether synthesis. The phenolic hydroxyl group displaces the terminal chloride, closing the dihydropyran ring to yield 6-iodo-chroman-4-one. This is a standard and efficient method for constructing the chroman-4-one scaffold.^[4]
- **Reductive Amination:** The ketone at the C-4 position is converted to the primary amine. A highly effective method is reductive amination. The ketone can be reacted with an ammonia source, such as ammonium acetate, to form an intermediate imine, which is then reduced in situ by a mild reducing agent like sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$).^[11] This one-pot procedure is generally high-yielding and avoids the isolation of the unstable imine.

- **Salt Formation:** Finally, the resulting free base, 6-Iodo-chroman-4-ylamine, is dissolved in a suitable solvent (e.g., diethyl ether or methanol) and treated with a solution of hydrochloric acid to precipitate the stable hydrochloride salt.

Structural Characterization

Confirmation of the final product's identity and purity would be achieved using standard analytical techniques:

- **^1H and ^{13}C NMR Spectroscopy:** To confirm the carbon-hydrogen framework. Key signals would include the aromatic protons (showing splitting patterns consistent with 1,2,4-trisubstitution), the diastereotopic protons of the C-2 and C-3 positions of the chroman ring, and the methine proton at C-4 adjacent to the amine.[\[10\]](#)
- **Mass Spectrometry (MS):** To confirm the molecular weight and isotopic pattern characteristic of an iodine-containing compound.
- **Infrared (IR) Spectroscopy:** To identify key functional groups, such as the N-H stretches of the primary amine and the C-O-C stretch of the ether.
- **High-Performance Liquid Chromatography (HPLC):** To assess the purity of the final compound.

Potential Applications in Research and Drug Development

The unique combination of the chroman-4-ylamine scaffold and an iodine substituent opens up several avenues for research.

As a Lead Compound in Medicinal Chemistry

The chroman core is associated with a multitude of biological activities.[\[2\]](#)[\[12\]](#) Therefore, **6-Iodo-chroman-4-ylamine hydrochloride** is a strong candidate for screening in various therapeutic areas:

- **Neuroprotection:** Many chroman derivatives, including analogs of Vitamin E, are potent antioxidants and have been investigated for neuroprotective properties.[\[7\]](#)

- **Anticancer Activity:** Chroman-4-ones have been identified as inhibitors of various targets relevant to oncology, such as sirtuin deacetylases (e.g., SIRT2).[13]
- **Anticonvulsant and Anti-inflammatory Effects:** The scaffold has also been linked to anticonvulsant and anti-inflammatory activities, potentially through modulation of ion channels or inflammatory cytokines.[2][12]

The iodine atom plays a crucial role here. Its large size and lipophilicity can enhance binding to hydrophobic pockets in target proteins, potentially increasing potency or altering selectivity compared to non-iodinated analogs.[5]

As a Precursor for Radiolabeled Imaging Agents

The presence of a stable carbon-iodine bond on the aromatic ring makes this molecule an excellent precursor for radiopharmaceuticals.[5] Radioisotopes of iodine are widely used in nuclear medicine:

- **Iodine-123 (^{123}I):** Used for Single Photon Emission Computed Tomography (SPECT) imaging.
- **Iodine-124 (^{124}I):** A positron emitter used for Positron Emission Tomography (PET) imaging.
- **Iodine-131 (^{131}I):** Used for both imaging and targeted radiotherapy.[6]

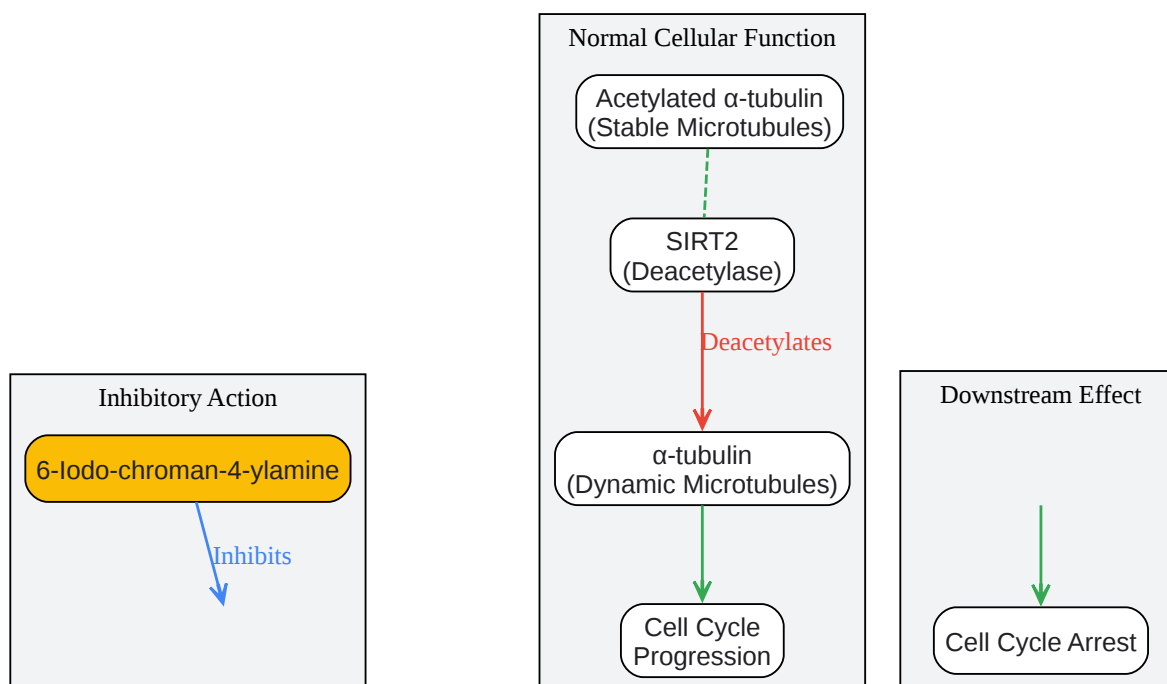
By synthesizing the molecule with one of these isotopes, researchers can create a tracer to study drug distribution in vivo, measure target engagement, or visualize physiological processes non-invasively. The stability of the aryl-iodide bond is critical to prevent premature deiodination and off-target accumulation of radioactivity.[6]

As a Tool Compound in Chemical Biology

The heavy iodine atom can be useful in biophysical studies. For example, in X-ray crystallography, it can aid in solving the phase problem through single-wavelength anomalous dispersion (SAD) phasing, helping to determine the three-dimensional structure of a target protein in complex with the ligand.

Postulated Mechanism of Action: SIRT2 Inhibition

Based on published data for structurally related chroman-4-ones, one plausible mechanism of action is the inhibition of SIRT2, a NAD⁺-dependent deacetylase involved in cell cycle regulation and tumorigenesis.[13]



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Caption: Postulated signaling pathway involving SIRT2 inhibition by a chroman derivative.

In this model, the chroman-4-ylamine derivative binds to and inhibits SIRT2. This prevents the deacetylation of α -tubulin, leading to an accumulation of acetylated, stable microtubules. The disruption of microtubule dynamics can, in turn, lead to cell cycle arrest and potentially apoptosis, providing a rationale for its potential anticancer activity.[13]

Experimental Protocols

The following section provides a detailed, self-validating protocol for assessing the inhibitory activity of **6-Iodo-chroman-4-ylamine hydrochloride** against a relevant enzyme target, SIRT2. This protocol is adapted from established methods for sirtuin inhibitor screening.^[13]

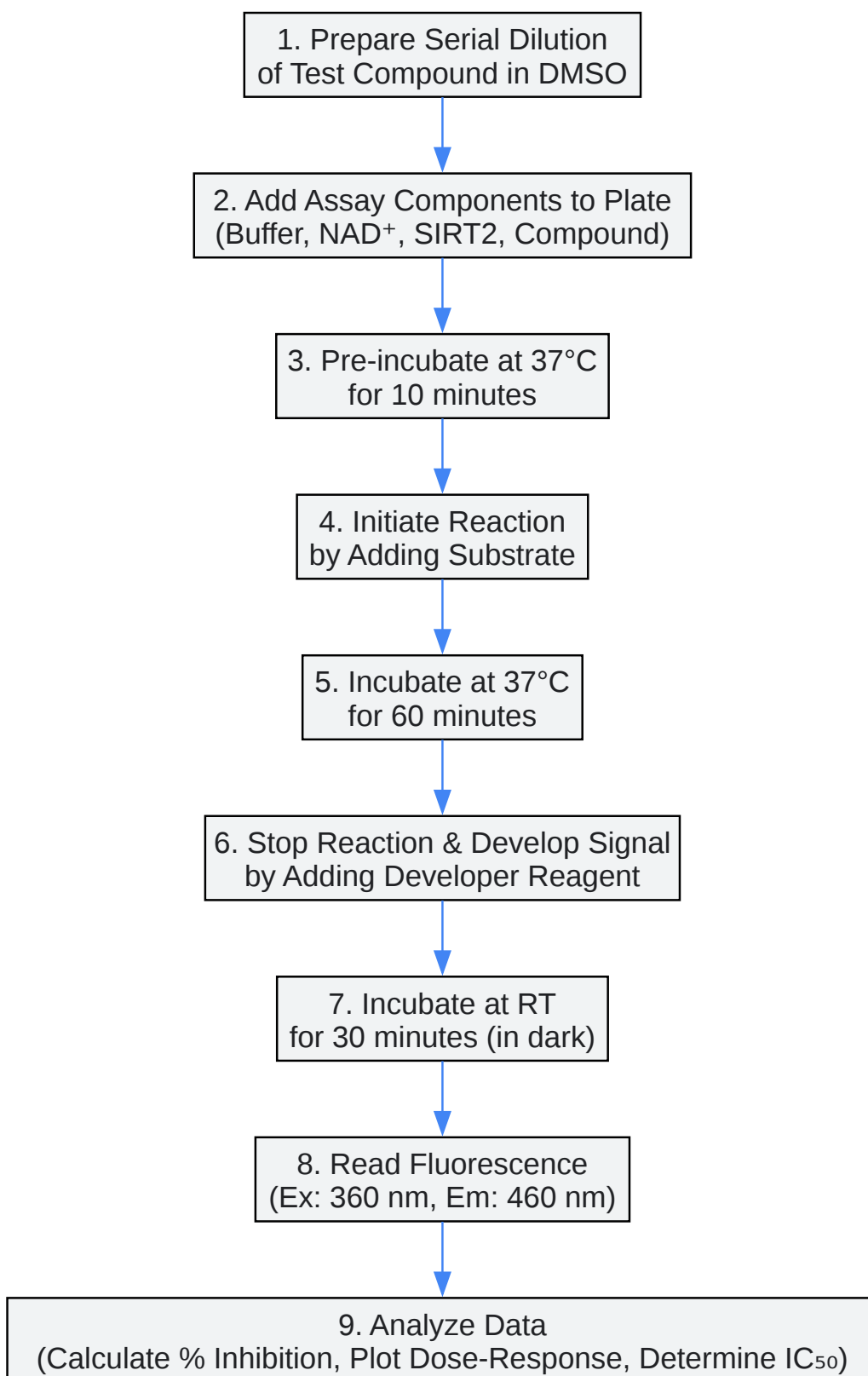
In Vitro SIRT2 Inhibition Assay (Fluorogenic)

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **6-Iodo-chroman-4-ylamine hydrochloride** against recombinant human SIRT2.

Materials:

- Recombinant human SIRT2 enzyme
- Fluorogenic SIRT2 substrate (e.g., Fluor de Lys®-SIRT2)
- Nicotinamide adenine dinucleotide (NAD⁺)
- Developer reagent (containing a trypsin-like protease and a fluorescence developer)
- Assay Buffer: 50 mM Tris-HCl (pH 8.0), 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂
- Test Compound: **6-Iodo-chroman-4-ylamine hydrochloride** dissolved in DMSO
- 96-well black, flat-bottom microplates
- Microplate reader with fluorescence capability (Excitation: 360 nm, Emission: 460 nm)

Workflow Diagram:



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